

10-Hydroxy-16-epiaffinine: A Technical Overview of its Physicochemical Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

10-Hydroxy-16-epiaffinine is a naturally occurring alkaloid that has been isolated from the plant Rauvolfia verticillata of the Apocynaceae family. This document provides a comprehensive overview of the known physical and chemical properties of this compound. Due to the limited availability of detailed experimental data in publicly accessible literature, this guide summarizes the reported information and highlights areas where further research is needed.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **10-Hydroxy-16-epiaffinine** are summarized in the table below. It is important to note that some of these properties are predicted values and await experimental verification.



Property	Value	Source
Molecular Formula	C20H24N2O3	[1]
Molecular Weight	340.4 g/mol	[1]
IUPAC Name	(1S,15R,17S,18S)-15- ethylidene-6-hydroxy-18- (hydroxymethyl)-17-methyl- 10,17- diazatetracyclo[12.3.1.0 ³ , ¹¹ .0 ⁴ , ⁹]octadeca-3(11),4(9),5,7- tetraen-12-one	
Appearance	Yellow powder	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.	
pKa (Predicted)	9.72 ± 0.40	
Density (Predicted)	1.308 ± 0.06 g/cm ³	_
Purity	>95% to ≥98% (as reported by commercial suppliers)	

Note: Experimental values for melting point and boiling point have not been reported in the reviewed literature.

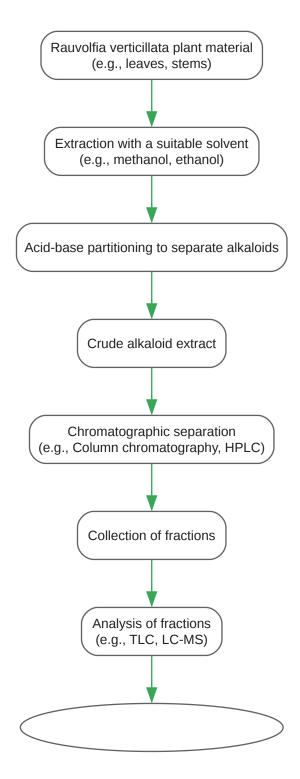
Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **10-Hydroxy-16-epiaffinine** are not extensively documented in readily available scientific literature. However, based on general procedures for the isolation of alkaloids from Rauvolfia species, a probable workflow can be outlined.

General Isolation and Purification Workflow



The isolation of alkaloids from plant material typically involves extraction, partitioning, and chromatographic separation.



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Caption: A generalized workflow for the isolation of **10-Hydroxy-16-epiaffinine**.



Structure and Spectral Data

The chemical structure of **10-Hydroxy-16-epiaffinine** is characterized by a complex pentacyclic indole alkaloid framework.

While specific NMR and mass spectra for **10-Hydroxy-16-epiaffinine** are not available in the public domain, the characterization of such a molecule would typically involve the following analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are essential for determining the carbon-hydrogen framework. 2D NMR techniques such as COSY, HSQC, and HMBC would be employed to establish connectivity within the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the elemental composition and determine the exact molecular weight. Fragmentation patterns observed in MS/MS experiments provide valuable information about the structure.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups such as hydroxyl (-OH), amine (N-H), and carbonyl (C=O) groups.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To analyze the electronic transitions within the molecule, which is characteristic of the chromophore system present.

Biological Activity and Signaling Pathways

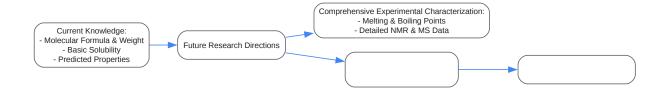
Currently, there is no specific information available in the scientific literature regarding the biological activity or any associated signaling pathways of **10-Hydroxy-16-epiaffinine**. Many alkaloids isolated from Rauvolfia species are known to possess pharmacological activities, including antihypertensive and antiarrhythmic effects. Future research is required to investigate the potential biological functions of **10-Hydroxy-16-epiaffinine**.

Conclusion and Future Directions

10-Hydroxy-16-epiaffinine is a natural product with a defined chemical structure. While basic physicochemical properties are known or have been predicted, a significant gap exists in the experimental data, including its melting point, boiling point, detailed spectral analyses, and, most importantly, its biological activity. Further research is warranted to fully characterize this



compound and to explore its potential pharmacological applications. The logical progression of research would involve the re-isolation of the compound to perform comprehensive spectroscopic analysis and to screen it for various biological activities.



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Caption: The logical relationship between current knowledge and future research.

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References

- 1. escholarship.org [escholarship.org]
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